

Personal protective equipment for handling 2,2,2-Trifluoroacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,2,2-Trifluoroacetophenone**

Cat. No.: **B138007**

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Essential Safety and Handling Guide for 2,2,2-Trifluoroacetophenone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,2,2-Trifluoroacetophenone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate risks.

Key Hazards

2,2,2-Trifluoroacetophenone is a flammable liquid and vapor that can cause skin and serious eye irritation.^{[1][2]} It may also cause respiratory irritation.^[1] It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area, away from heat, sparks, and open flames.^{[1][3][4]}

Physical and Chemical Properties

A summary of the key quantitative data for **2,2,2-Trifluoroacetophenone** is provided in the table below for easy reference.

Property	Value
CAS Number	434-45-7
Molecular Formula	C ₈ H ₅ F ₃ O
Molecular Weight	174.12 g/mol
Appearance	Colorless to light yellow liquid[1][4][5]
Boiling Point	165-166 °C[4][5][6]
Melting Point	-40 °C[4][5]
Density	1.24 g/mL at 25 °C[7]
Refractive Index	1.458 at 20 °C[6][7]

Operational Plan: From Receipt to Disposal

This section outlines the procedural, step-by-step guidance for the safe handling and disposal of **2,2,2-Trifluoroacetophenone**.

Personal Protective Equipment (PPE)

Before handling the chemical, ensure the following PPE is worn:

- Eye and Face Protection: Safety glasses with side shields or chemical goggles are mandatory.[3][8]
- Skin Protection: Wear chemical-resistant gloves and protective clothing to prevent skin contact.[8][9]
- Respiratory Protection: Use only in a well-ventilated area, preferably a chemical fume hood. [3][4] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator should be worn.[8]

Handling and Storage

- Ventilation: Always handle **2,2,2-Trifluoroacetophenone** in a well-ventilated area or a chemical fume hood to minimize inhalation of vapors.[3][4]

- Ignition Sources: This chemical is flammable.[1][2] Keep it away from heat, sparks, open flames, and other ignition sources.[1][3] Use non-sparking tools and explosion-proof equipment.[1][2]
- Grounding: Ground and bond containers when transferring material to prevent static discharge.[1][4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[1][4] The designated storage area should be a flammables area.[1]

Disposal Plan

- Waste Classification: Chemical waste must be handled as hazardous waste.[2]
- Disposal Method: Dispose of contents and container to an authorized chemical waste collection point.[3] Do not dispose of down the drain. Options may include incineration in a licensed facility or burial in a specifically licensed landfill.[3] Consult local or regional waste management authorities for specific guidance.[3]
- Empty Containers: Empty containers may retain product residue (liquid and/or vapor) and can be dangerous.[1][4] Do not cut, drill, grind, or weld on or near containers.[3]

Emergency Procedures

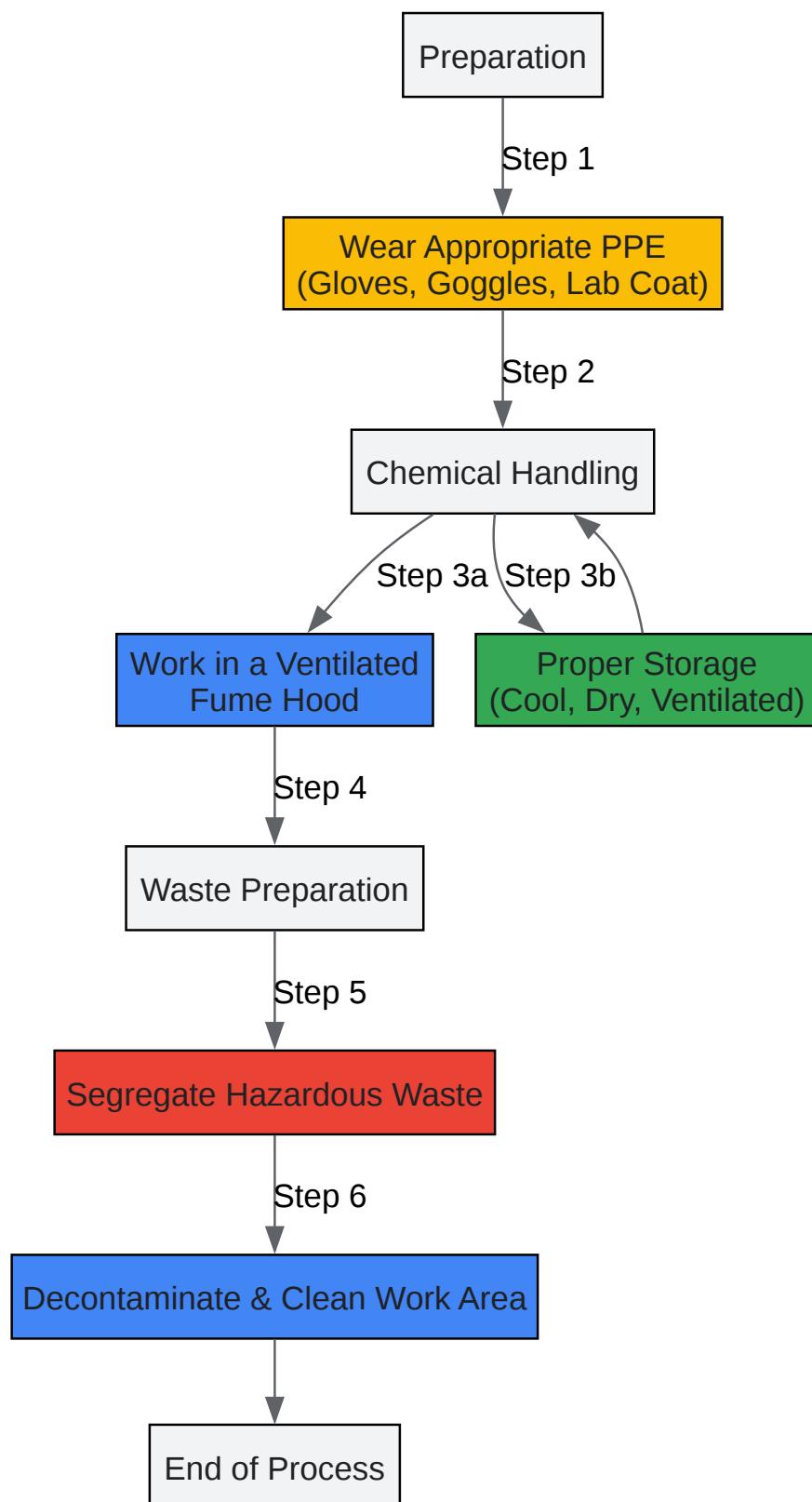
Spill Response

- Evacuate and Ventilate: Immediately evacuate the area and ensure adequate ventilation.[10] Remove all sources of ignition.[3][4]
- Containment: Wear appropriate PPE. For small spills, absorb with an inert material such as dry sand or earth and place it into a chemical waste container.[4]
- Cleanup: After the material is collected, clean the spill area.

First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3][4]
- Skin Contact: Remove contaminated clothing. Immediately flush skin with plenty of soap and water for at least 15 minutes. Get medical attention if irritation develops.[4]
- Inhalation: Move the exposed person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[4]
- Ingestion: Do not induce vomiting. If the person is conscious, give 2-4 cupfuls of milk or water. Seek immediate medical aid.[4]

Workflow for Handling 2,2,2-Trifluoroacetophenone

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Caption: Workflow for the safe handling of **2,2,2-Trifluoroacetophenone**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,2,2-Trifluoroacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b138007#personal-protective-equipment-for-handling-2-2-2-trifluoroacetophenone>

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